

# An In-depth Technical Guide to the Discovery and Synthesis of Gold Nitrate

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## Compound of Interest

Compound Name: *Gold nitrate*

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This technical guide provides a comprehensive overview of the historical discovery and synthesis of **gold nitrate**, a term often encompassing a variety of gold(III) nitrate-containing compounds. This document clarifies the distinct chemical identities, details various synthesis methodologies with experimental protocols, and presents available quantitative data for comparative analysis.

## Introduction: Deconstructing "Gold Nitrate"

The nomenclature of "gold nitrate" has evolved, leading to some ambiguity in historical and chemical literature. It is crucial to distinguish between the different species to which this name has been applied:

- Nitratoauric Acid ( $\text{HAu}(\text{NO}_3)_4$ ): A well-characterized crystalline compound, often found as a trihydrate ( $\text{HAu}(\text{NO}_3)_4 \cdot 3\text{H}_2\text{O}$ ). This is the most stable and commonly synthesized form referred to as **gold nitrate**.
- Gold(III) Nitrate ( $\text{Au}(\text{NO}_3)_3$ ): The simple, anhydrous gold(III) nitrate. While its synthesis has been reported, its existence as a stable, simple salt is debated. Some early reports of its synthesis were later identified as other complexes.
- Nitronium Tetranitratoaurate ( $(\text{NO}_2)\text{Au}(\text{NO}_3)_4$ ): A complex formed from the reaction of gold or its oxide with dinitrogen pentoxide. It was initially misidentified as simple gold(III) nitrate.

- Tetraamminegold(III) Nitrate (--INVALID-LINK--): A stable ammine complex of gold(III) nitrate.

This guide will focus on the synthesis of the most relevant and well-documented of these compounds.

## Historical Perspective

The journey to understanding and synthesizing **gold nitrate** compounds has been a process of discovery and correction. Early attempts to synthesize simple gold(III) nitrate,  $\text{Au}(\text{NO}_3)_3$ , were later found to have produced more complex structures. For instance, the reaction of gold oxide with dinitrogen pentoxide was initially thought to yield  $\text{Au}(\text{NO}_3)_3$ , but was later correctly identified as nitronium tetrannitatoaurate[1]. The synthesis of the more stable nitratoauric acid,  $\text{HAu}(\text{NO}_3)_4$ , provided a clearer path to a well-defined **gold nitrate** compound[1]. The ammine complex, tetraamminegold(III) nitrate, represents another stable form that has been successfully synthesized and characterized[1].

## Synthesis Methodologies and Experimental Protocols

Several methods have been developed for the synthesis of **gold nitrate** and its related compounds. The following sections provide detailed protocols for the key synthetic routes.

### Synthesis of Nitratoauric Acid ( $\text{HAu}(\text{NO}_3)_4$ ) from Gold(III) Hydroxide

This method is a common route to obtaining nitratoauric acid.

Experimental Protocol:

- Preparation of Gold(III) Hydroxide ( $\text{Au}(\text{OH})_3$ ): Gold(III) hydroxide can be prepared by treating a solution of chloroauric acid ( $\text{HAuCl}_4$ ) with a hydroxide base, such as sodium hydroxide, followed by careful washing of the precipitate to remove chloride ions.
- Reaction with Nitric Acid: Suspend the freshly prepared gold(III) hydroxide in concentrated nitric acid.

- Heating: Heat the mixture to 100 °C with stirring[1]. The gold(III) hydroxide will react with the nitric acid to form nitratoauric acid. The reaction is as follows:  $\text{Au}(\text{OH})_3 + 4\text{HNO}_3 \rightarrow \text{HAu}(\text{NO}_3)_4 + 3\text{H}_2\text{O}$ [1]
- Crystallization: Upon cooling the solution, yellow single crystals of nitratoauric acid trihydrate,  $(\text{H}_5\text{O}_2)[\text{Au}(\text{NO}_3)_4] \cdot \text{H}_2\text{O}$ , will form[2].
- Isolation: The crystals can be isolated by filtration.

## Synthesis of Nitratoauric Acid via the Aqua Regia-Silver Nitrate Method

This method involves the conversion of gold to chloroauric acid, followed by the replacement of chloride ligands with nitrate ions.

### Experimental Protocol:

- Dissolution of Gold in Aqua Regia: Dissolve elemental gold in aqua regia (a mixture of 3 parts concentrated hydrochloric acid and 1 part concentrated nitric acid) to form a solution of chloroauric acid ( $\text{HAuCl}_4$ )[3][4].
- Chloride Precipitation: To the chloroauric acid solution, add a stoichiometric amount of a silver nitrate ( $\text{AgNO}_3$ ) solution. This will precipitate the chloride ions as insoluble silver chloride ( $\text{AgCl}$ ).
- Filtration: Filter the solution to remove the precipitated silver chloride. The filtrate will contain **gold nitrate** in solution.
- Evaporation: Carefully evaporate the solvent to obtain the **gold nitrate** product. It is important to note that crystallization of pure **gold nitrate** from this solution can be challenging, and it may be prone to disproportionation[5].

## Synthesis of Tetraamminegold(III) Nitrate ( $\text{Au}(\text{NH}_3)_4\text{NO}_3$ )

This method produces a stable ammine complex of gold(III) nitrate.

### Experimental Protocol:

- Starting Material: Begin with a solution of chloroauric acid ( $\text{HAuCl}_4$ ).
- Addition of Ammonium Nitrate: Add ammonium nitrate ( $\text{NH}_4\text{NO}_3$ ) to the chloroauric acid solution[1].
- Formation of the Complex: The tetraamminegold(III) complex will form in the solution.
- Isolation: The product, tetraamminegold(III) nitrate, can be crystallized from the solution. The hydrolysis of this compound is known to produce fulminating gold, so appropriate safety precautions must be taken[1].

## Quantitative Data

Quantitative data on the synthesis of **gold nitrate** compounds is not extensively reported in the literature. The following table summarizes the available physical and chemical properties.

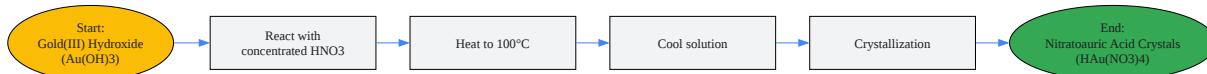
Compound	Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Density (g/cm <sup>3</sup> )
Nitroauric Acid (anhydrous)	$\text{HAu}(\text{NO}_3)_4$	445.99	-	-	-
Nitroauric Acid Trihydrate	$\text{HAu}(\text{NO}_3)_4 \cdot 3\text{H}_2\text{O}$	500.04	Brown Crystals	72.6[1]	2.84[1]
Gold(III) Nitrate	$\text{Au}(\text{NO}_3)_3$	382.98	Brown Crystalline Solid	72	N/A
Tetraammine gold(III) ion	$[\text{Au}(\text{NH}_3)_4]^{3+}$	265.09	-	-	-

Note: Data for Gold(III) Nitrate is from a commercial supplier and may refer to the hydrated form or nitroauric acid.

## Mandatory Visualizations

## Synthesis Workflow Diagrams

The following diagrams illustrate the experimental workflows for the synthesis of different **gold nitrate** compounds.



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Caption: Synthesis of Nitratoauric Acid from Gold(III) Hydroxide.



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Caption: Synthesis of **Gold Nitrate** via Aqua Regia-Silver Nitrate Method.



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Caption: Synthesis of Tetraamminegold(III) Nitrate.

## Conclusion

The synthesis of "**gold nitrate**" presents a fascinating case study in the history of inorganic chemistry, highlighting the importance of precise characterization. While several synthetic

routes exist, the preparation of nitratoauric acid from gold(III) hydroxide is a well-established method for obtaining a stable, crystalline product. The aqua regia-silver nitrate method offers an alternative but may present challenges in isolating a pure, crystalline product. For applications requiring a stable, chloride-free gold(III) source, the synthesis of tetraamminegold(III) nitrate is a viable option. Further research is needed to provide more comprehensive quantitative data, such as reaction yields and purity levels, for these various synthetic pathways to allow for a more rigorous comparison.

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